

A Comparative Guide to Inter-Laboratory Venlafaxine Quantification Methods

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Compound of Interest

Compound Name: *D,L-N,N-Didesmethyl Venlafaxine-d11*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the most prevalent analytical methods for the quantification of venlafaxine. The following sections present a consolidated overview of performance data from various studies, offering a basis for selecting the most suitable method for specific research and development needs. This document is intended to aid in the decision-making process by highlighting the key performance characteristics and experimental protocols of commonly employed techniques.

Venlafaxine is a widely prescribed antidepressant belonging to the serotonin-norepinephrine reuptake inhibitor (SNRI) class of drugs. Accurate quantification of venlafaxine and its active metabolite, O-desmethylvenlafaxine (ODV), in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence trials. The most common analytical methods employed for this purpose are High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Comparative Performance of Analytical Methods

The choice of an analytical method for venlafaxine quantification is a critical consideration that depends on the specific requirements of the study, such as required sensitivity, sample matrix, and throughput. The following tables summarize the performance characteristics of HPLC-UV and LC-MS/MS methods as reported in various publications.

Table 1: Performance Characteristics of HPLC-UV Methods for Venlafaxine Quantification

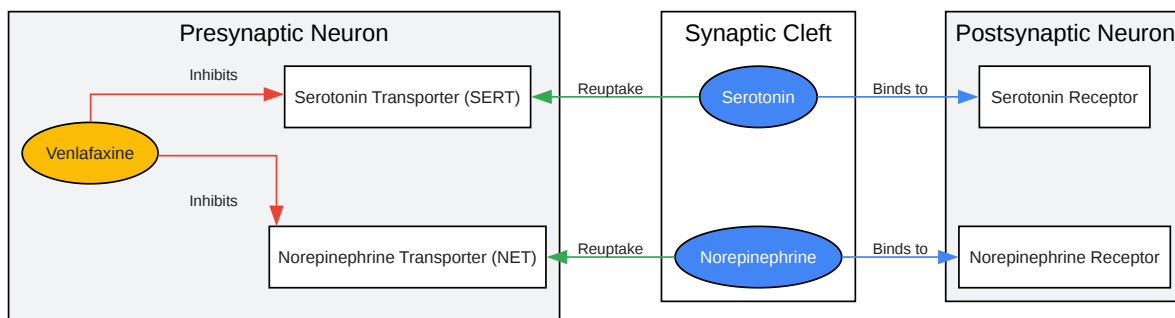
Parameter	Venlafaxine	O-desmethylenvenlafaxine (ODV)	Matrix	Reference
Linearity Range	5-30 µg/mL	-	Pharmaceutical Formulation	[1]
20-500 µg/L	20-500 µg/L	Serum	[2]	
25-600 ng/mL	25-600 ng/mL	Human Plasma	[3]	
Lower Limit of Quantification (LLOQ)	0.15 µg/mL	-	Pharmaceutical Formulation	[4]
25 ng/mL	25 ng/mL	Human Plasma	[3]	
Accuracy (%)	98.59-100.43	-	Pharmaceutical Formulation	
Precision (%RSD)				
Intra-day	0.98-1.84	-	Pharmaceutical Formulation	[1]
Inter-day	0.41-1.09	-	Pharmaceutical Formulation	[1]
Repeatability	5.40-5.99	5.40-5.99	Serum	[2]
Reproducibility	9.43-21.63	9.43-21.63	Serum	[2]
Recovery (%)	>52	>52	Serum	[2]
~100	~70	Human Blood Plasma	[5]	

Table 2: Performance Characteristics of LC-MS/MS Methods for Venlafaxine Quantification

Parameter	Venlafaxine	O-desmethylenlafaxine (ODV)	Matrix	Reference
Linearity Range	1.0-200.0 ng/mL	-	Human Plasma	[6]
15.0-6000 ng/mL	1.00-400 ng/mL	Rat Plasma	[7]	
1-300 ng/mL	1-300 ng/mL	Human Plasma	[8]	
2.5-900 ng/mL	-	Whole Blood	[9]	
Lower Limit of Quantification (LLOQ)	1.0 ng/mL	-	Human Plasma	[6]
15.0 ng/mL	1.00 ng/mL	Rat Plasma	[7]	
1 ng/mL	1 ng/mL	Human Plasma	[8]	
2.5 ng/mL	-	Whole Blood	[9]	
Recovery (%)	>80	>80	Human Plasma	[8]

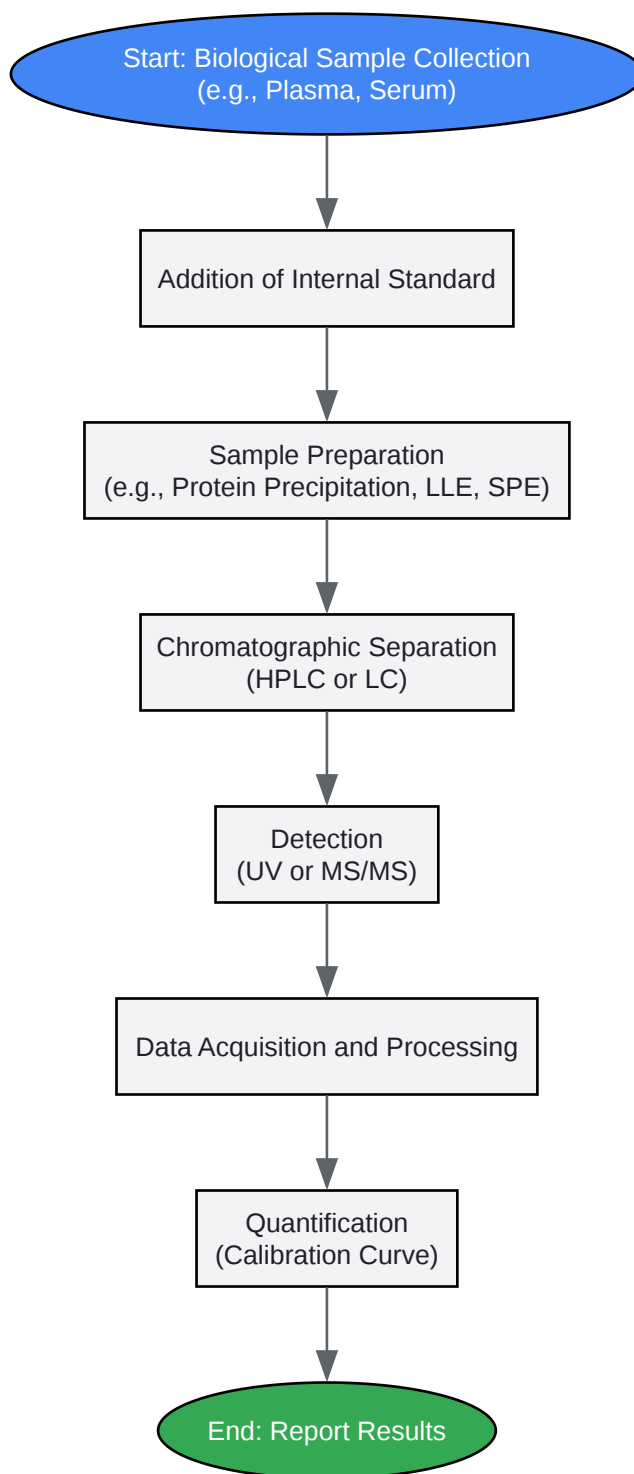
Signaling Pathway and Experimental Workflows

To provide a clearer understanding of the context and processes involved in venlafaxine analysis, the following diagrams illustrate the drug's mechanism of action and a typical experimental workflow.



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Mechanism of action of Venlafaxine as an SNRI.



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